

# 3-Methoxy-2-nitrobenzonitrile molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methoxy-2-nitrobenzonitrile

Cat. No.: B136439

[Get Quote](#)

## An In-depth Technical Guide to 3-Methoxy-2-nitrobenzonitrile

This guide provides an overview of the fundamental physicochemical properties of **3-Methoxy-2-nitrobenzonitrile**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**3-Methoxy-2-nitrobenzonitrile** is an organic compound featuring methoxy, nitro, and nitrile functional groups attached to a benzene ring. These functional groups make it a potential building block in the synthesis of more complex molecules in medicinal chemistry and materials science.

## Quantitative Physicochemical Data

The fundamental molecular properties of **3-Methoxy-2-nitrobenzonitrile** are summarized in the table below.

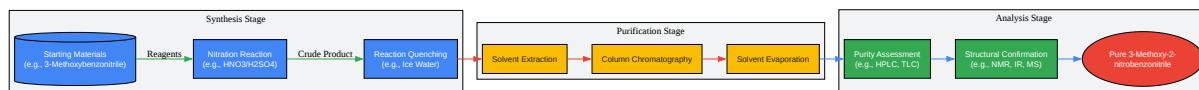
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	178.15 g/mol	<a href="#">[1]</a>
IUPAC Name	3-methoxy-2-nitrobenzonitrile	<a href="#">[1]</a>
CAS Number	142596-50-7	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis, purification, and analysis of **3-Methoxy-2-nitrobenzonitrile** are typically found in peer-reviewed scientific literature or detailed chemical synthesis databases. A generalized workflow for its preparation and characterization is presented below. The synthesis would likely involve the nitration of a methoxybenzonitrile precursor or the cyanation of a methoxynitrobenzene derivative, followed by purification and analytical confirmation.

## Conceptual Workflow for Synthesis and Analysis

The following diagram illustrates a logical workflow for the synthesis and characterization of **3-Methoxy-2-nitrobenzonitrile**. This process outlines the key stages from starting materials to the confirmation of the final product's identity and purity.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis and analysis of **3-Methoxy-2-nitrobenzonitrile**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Methoxy-2-nitrobenzonitrile | 142596-50-7 [sigmaaldrich.com]
- 2. 2-Methoxy-3-nitrobenzonitrile | C8H6N2O3 | CID 14358310 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Methoxy-2-Nitro Benzonitrile | 142596-50-7 [chemicalbook.com]
- To cite this document: BenchChem. [3-Methoxy-2-nitrobenzonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b136439#3-methoxy-2-nitrobenzonitrile-molecular-weight-and-formula>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)